

method validation parameters for triflumizole quantification

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Compound Focus: Triflumizole

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Key Method Validation Parameters & Data

The following table consolidates key validation parameters and example data from peer-reviewed methods for quantifying **triflumizole** in different matrices.

Parameter	Requirement / Guideline	Example Data (Banana; UHPLC-MS/MS)	Example Data (Water; GC-MS)	Example Data (Crops; Total Residues)
Linearity	Not specified in results	Acceptable values achieved [1]	Linear over a wide range [2]	Not specified [3]
Limit of Detection (LOD)	Not specified in results	5.00 µg/kg [1]	0.97 ng/mL (triflumizole) [2]	0.02 ppm [3]
Limit of Quantification (LOQ)	Not specified in results	10.0 µg/kg [1]	-	0.02 ppm (effectively the LOQ) [3]

Parameter	Requirement / Guideline	Example Data (Banana; UHPLC-MS/MS)	Example Data (Water; GC-MS)	Example Data (Crops; Total Residues)
Trueness/Recovery	70-120%	70-120% (for most at 10-100 µg/kg levels) [1]	Appreciable results; ~100% for tap water [2]	69% - 97% [3]
Precision (Intermediate)	<20% RSD	<20% RSD [1]	Good precision for replicates [2]	Not specified [3]
Residue Definition	Sum of triflumizole and metabolite FM-6-1 (for monitoring in fruit) [4]	Method covers 128 pesticides, incl. triflumizole [1]	Triflumizole parent compound [2]	Sum of triflumizole and metabolites with 4-chloro-2-(trifluoromethyl)phenyl group [3]

Experimental Protocols for Triflumizole Analysis

Here are detailed methodologies for different analytical techniques as described in the search results.

Multiresidue Analysis in Banana (QuEChERS/UHPLC-MS/MS)

This protocol is suitable for the simultaneous analysis of **triflumizole** and numerous other pesticides [1].

- **Sample Preparation:** A modified **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure is employed.
- **Extraction:** The sample is extracted with an organic solvent (e.g., acetonitrile) in the presence of salts to induce phase separation.
- **Clean-up:** The extract is further cleaned using dispersive Solid-Phase Extraction (d-SPE) to remove interfering compounds.
- **Instrumental Analysis:**

- **Technique:** Ultra High Performance Liquid Chromatography coupled to Tandem Mass Spectrometry (UHPLC-MS/MS).
- **Separation:** The UHPLC system separates the compounds in the extract.
- **Detection & Quantification:** The MS/MS detector identifies and quantifies **triflumizole** based on its unique mass-to-charge ratio and fragmentation pattern.
- **Validation:** The method was validated according to the European Union SANCO/12495/2011 guidelines, at levels of 10.0, 25.0, 50.0, and 100 $\mu\text{g kg}^{-1}$ [1].

Total Residue Analysis in Crops (HPLC/GC)

This method is designed to quantify the total content of **triflumizole** and its metabolites, which is important for regulatory risk assessment [3].

- **Hydrolysis:** **Triflumizole** and its metabolites are chemically broken down in a two-step process (acetate buffer followed by sodium hydroxide) to a common derivative, **4-chloro- α,α,α -trifluoro-o-toluidine**.
- **Distillation:** The derivative is isolated and cleaned up through distillation.
- **Column Chromatography:** A further clean-up step is performed using column chromatography to purify the analyte before injection.
- **Instrumental Analysis:** The final derivative can be determined using either **High Performance Liquid Chromatography (HPLC)** or **Gas Chromatography (GC)**, with a limit of detection of 0.02 ppm [3].

Troubleshooting Common Issues

- **Low Recovery for Certain Metabolites:** The enforcement residue definition for **triflumizole** in fruit crops is the **sum of triflumizole and its metabolite FM-6-1** [4]. Ensure your analytical method is validated to quantify both compounds together. For a total residue value (relevant for risk assessment), which includes all metabolites containing the 4-chloro-2-(trifluoromethyl)phenyl group, a different hydrolysis-based method must be used [4] [3].
- **Matrix Interference in Water Samples:** For complex water matrices like wastewater, the dispersive liquid-liquid microextraction (DLLME) method notes that **matrix matching** (using a matrix-matched calibration curve) is necessary to achieve accurate, near-100% recovery [2].

Workflow for Triflumizole Residue Analysis

The following diagram illustrates the general decision-making workflow for selecting and performing the appropriate analytical method.

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